Application Notes and Protocols for NRX-1933 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: *NRX-1933*

Cat. No.: *B11929263*

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Introduction

NRX-1933 is a pioneering example of a "molecular glue," a small molecule that stabilizes and enhances the interaction between two proteins that would otherwise interact weakly.[1][2] Specifically, **NRX-1933** promotes the binding of β-catenin to its E3 ubiquitin ligase, β-TrCP, leading to the ubiquitination and subsequent proteasomal degradation of β-catenin.[1][2] Mutations in the Wnt/β-catenin signaling pathway that lead to the stabilization of β-catenin are a hallmark of numerous cancers. By facilitating the degradation of mutated β-catenin, **NRX-1933** presents a promising therapeutic strategy.

These application notes provide detailed protocols for high-throughput screening (HTS) assays to identify and characterize molecular glues like **NRX-1933**. The primary HTS methodology described is a fluorescence polarization (FP) assay, which was instrumental in the discovery of **NRX-1933**. Additionally, protocols for secondary assays, including in vitro ubiquitination and cellular degradation assays, are provided to validate hit compounds.

Data Presentation

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The following tables summarize the quantitative data for **NRX-1933** and related compounds in various assays, demonstrating their efficacy as molecular glues.

Table 1: High-Throughput Screening and Potency Data for **NRX-1933**

Compound	Assay Type	Target Interaction	AC50 (μM)[1]
NRX-1933	Fluorescence Polarization	pSer33/S37A β-catenin:β-TrCP	2.5

[1]AC50 (Activator Concentration 50%) is the concentration of the compound that elicits 50% of the maximal response in an activation assay.

Table 2: In Vitro Ubiquitination Assay Data

Compound	Concentration (μM)	β-catenin Ubiquitination
NRX-1933	10	+++
Control	-	+

(+++) indicates a significant increase in ubiquitination compared to the control.

Table 3: Cellular Degradation Assay Data

Compound	Concentration (μM)	Mutant β-catenin Degradation in HEK293T cells
NRX-1933	25	++
Control	-	-

(++) indicates significant degradation of mutant β-catenin.

Signaling Pathway Diagrams

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The following diagrams illustrate the Wnt/β-catenin signaling pathway and the mechanism of action of **NRX-1933**.

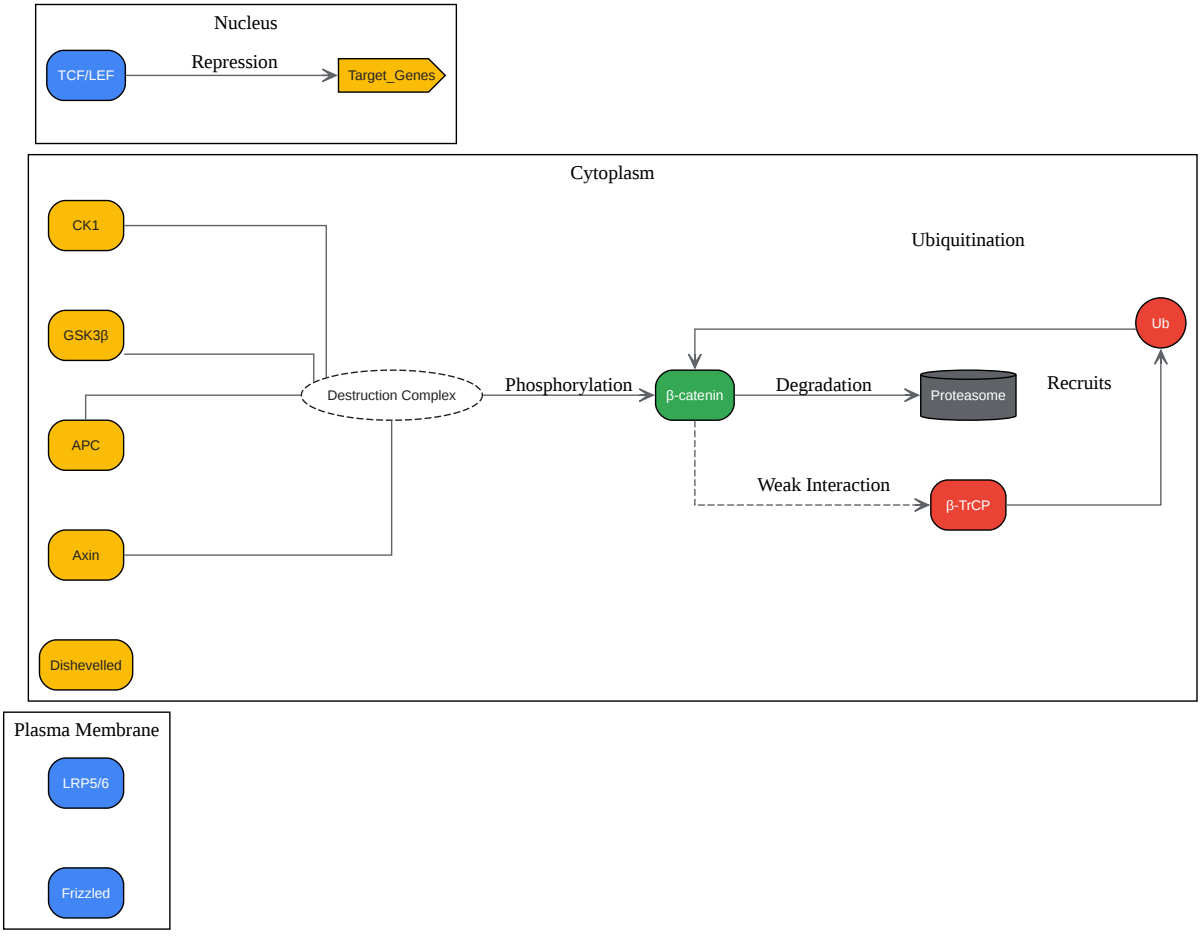


Figure 1: Wnt/β-catenin Pathway (Wnt Off State)

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Caption: Wnt/β-catenin pathway in the absence of a Wnt ligand.

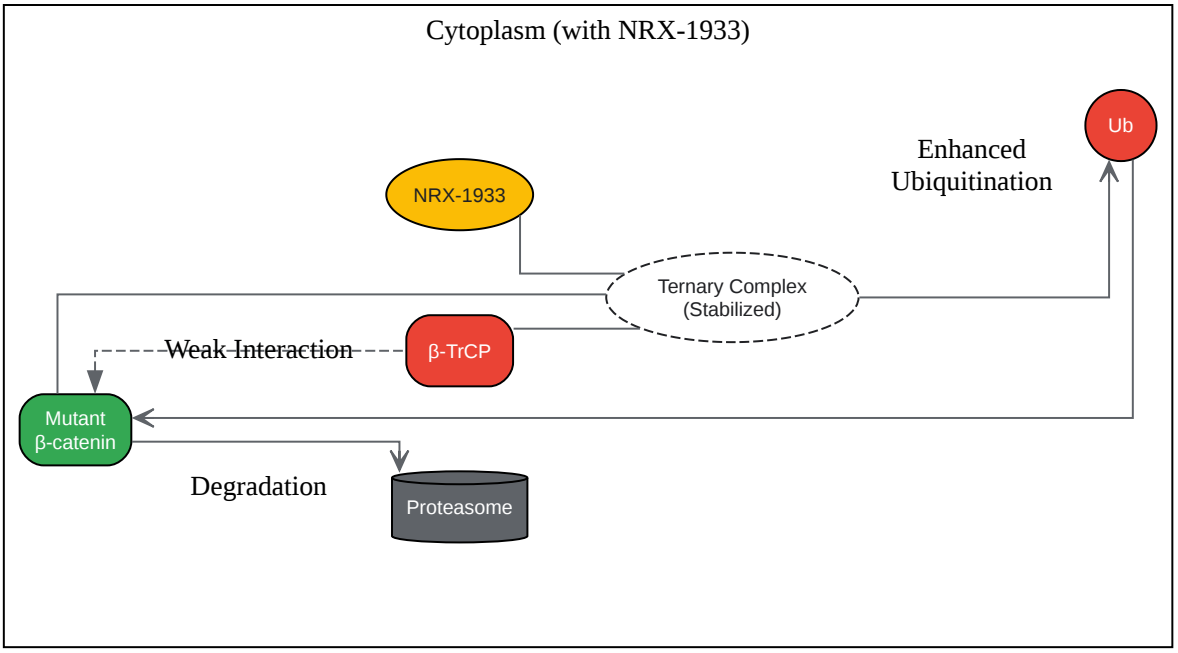


Figure 2: Mechanism of Action of NRX-1933

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Caption: **NRX-1933** acts as a molecular glue to promote degradation.

Experimental Protocols

High-Throughput Screening: Fluorescence Polarization (FP) Assay

This protocol describes a competitive binding assay to identify small molecules that enhance the interaction between a fluorescently labeled β-catenin phosphopeptide and the β-TrCP protein.

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Materials:

- Fluorescently labeled β-catenin phosphopeptide (e.g., TAMRA-pSer33/S37A-β-catenin)
- Recombinant human β-TrCP protein
- Assay Buffer: 20 mM HEPES pH 7.5, 150 mM NaCl, 0.01% Triton X-100, 1 mM DTT
- 384-well, low-volume, black, round-bottom plates
- Compound library plates (with compounds dissolved in DMSO)
- Plate reader capable of measuring fluorescence polarization

Protocol:

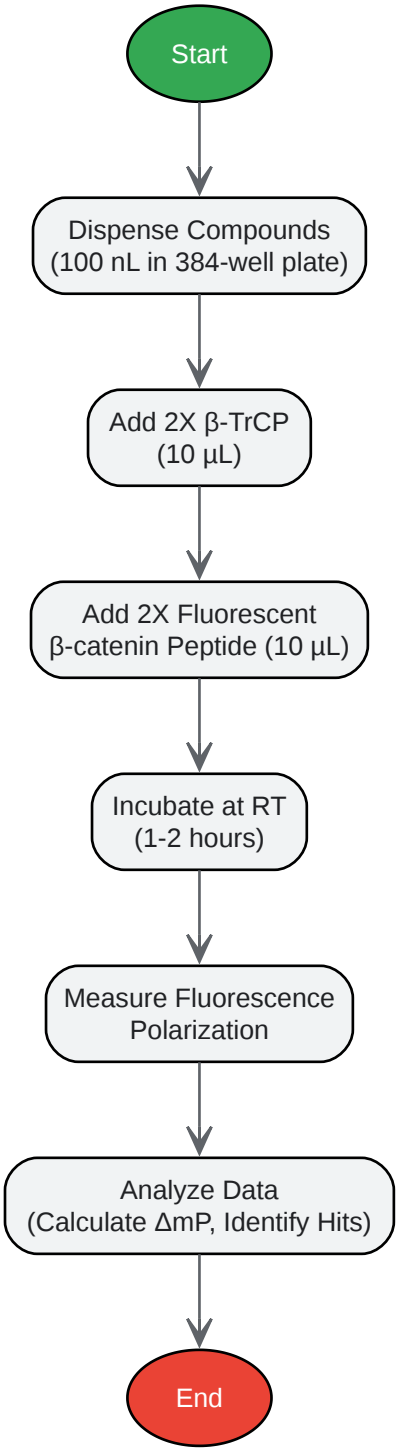
- Prepare Reagents:
  - Thaw fluorescently labeled β-catenin peptide and β-TrCP protein on ice.
  - Prepare a 2X solution of β-TrCP in Assay Buffer. The final concentration should be empirically determined to yield a baseline polarization signal in the linear range of the instrument.
  - Prepare a 2X solution of the fluorescently labeled β-catenin peptide in Assay Buffer. The final concentration should be low (e.g., 5-10 nM) to minimize background signal.
- Compound Dispensing:
  - Using an automated liquid handler, dispense a small volume (e.g., 100 nL) of each compound from the library plates into the wells of the 384-well assay plate.
- Reagent Addition:
  - Add 10 µL of the 2X β-TrCP solution to each well of the assay plate.
  - Add 10 µL of the 2X fluorescently labeled β-catenin peptide solution to each well.
- Incubation:

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- Centrifuge the plates briefly (e.g., 1 minute at 1000 rpm) to ensure all components are mixed at the bottom of the wells.
- Incubate the plates at room temperature for 1-2 hours, protected from light.

- Data Acquisition:
  - Measure the fluorescence polarization of each well using a plate reader with appropriate excitation and emission filters for the fluorophore used.
- Data Analysis:
  - Calculate the change in fluorescence polarization (ΔmP) for each well relative to control wells (containing DMSO only).
  - Identify "hits" as compounds that cause a significant increase in ΔmP, indicating an enhanced interaction between β-catenin and β-TrCP.
  - Determine the AC50 for active compounds by performing dose-response experiments.

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Caption: Workflow for the Fluorescence Polarization HTS Assay.

Secondary Assay: In Vitro Ubiquitination

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This assay validates whether hit compounds from the primary screen can promote the ubiquitination of β-catenin by the SCF(β-TrCP) E3 ligase complex.

Materials:

- Recombinant human E1 (UBE1), E2 (UbcH5c), and ubiquitin
- Recombinant human SCF(β-TrCP) complex (or individual components: Skp1, Cul1, Roc1, and β-TrCP)
- Recombinant human β-catenin (mutant or wild-type)
- Ubiquitination Buffer: 50 mM Tris-HCl pH 7.5, 5 mM MgCl2, 2 mM ATP, 1 mM DTT
- Test compounds (dissolved in DMSO)
- SDS-PAGE gels and Western blotting reagents
- Anti-β-catenin and anti-ubiquitin antibodies

Protocol:

- Reaction Setup:
  - In a microcentrifuge tube, combine the following components on ice:
    - E1 activating enzyme (e.g., 100 nM)
    - E2 conjugating enzyme (e.g., 500 nM)
    - Ubiquitin (e.g., 10 µM)
    - SCF(β-TrCP) complex (e.g., 200 nM)
    - β-catenin substrate (e.g., 1 µM)
    - Test compound at the desired concentration (or DMSO for control)
    - Ubiquitination Buffer to the final reaction volume (e.g., 25 µL)

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- Initiate Reaction:
  - Add ATP to a final concentration of 2 mM to start the reaction.
- Incubation:
  - Incubate the reaction mixture at 30°C for 1-2 hours.
- Quench Reaction:
  - Stop the reaction by adding 4X SDS-PAGE loading buffer and boiling for 5 minutes.
- Analysis:
  - Separate the reaction products by SDS-PAGE.
  - Transfer the proteins to a PVDF membrane.
  - Perform a Western blot analysis using an anti-β-catenin antibody to detect the unmodified and ubiquitinated forms of β-catenin. A high-molecular-weight smear or ladder of bands indicates polyubiquitination. An anti-ubiquitin antibody can also be used to confirm the presence of ubiquitin chains.

Tertiary Assay: Cellular Degradation of β-catenin

This cell-based assay confirms that the compound can induce the degradation of β-catenin in a cellular context.

Materials:

- HEK293T cells (or other suitable cell line) stably expressing a mutant form of β-catenin (e.g., S37A)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Test compounds (dissolved in DMSO)
- Proteasome inhibitor (e.g., MG132) as a control

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- Cell lysis buffer (e.g., RIPA buffer) with protease inhibitors
- SDS-PAGE and Western blotting reagents
- Anti-β-catenin antibody and an antibody for a loading control (e.g., anti-GAPDH or anti-tubulin)

Protocol:

- Cell Seeding:
  - Seed HEK293T cells expressing mutant β-catenin in 6-well plates and allow them to adhere overnight.
- Compound Treatment:
  - Treat the cells with various concentrations of the test compound or DMSO (vehicle control) for a specified time (e.g., 4-24 hours).
  - Include a positive control for proteasome inhibition by treating a set of wells with MG132 for the last 4-6 hours of the experiment.
- Cell Lysis:
  - Wash the cells with ice-cold PBS.
  - Lyse the cells in lysis buffer on ice for 30 minutes.
  - Clarify the lysates by centrifugation at 14,000 rpm for 15 minutes at 4°C.
- Protein Quantification:
  - Determine the protein concentration of each lysate using a standard method (e.g., BCA assay).
- Western Blot Analysis:
  - Normalize the protein concentrations and prepare samples with SDS-PAGE loading buffer.

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- Separate the proteins by SDS-PAGE and transfer to a PVDF membrane.
- Probe the membrane with an anti-β-catenin antibody to assess the levels of β-catenin.
- Re-probe the membrane with a loading control antibody to ensure equal protein loading.

- Data Analysis:
  - Quantify the band intensities using densitometry software.
  - A decrease in the β-catenin band intensity in compound-treated cells compared to the DMSO control indicates compound-induced degradation. The rescue of β-catenin levels in the presence of MG132 confirms that the degradation is proteasome-dependent.

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